Application Notes: Inducing Defined Helical Structures Using (1R,2R)-2-Aminocyclohexanecarboxylic Acid

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Compound of Interest

Compound Name:	*(1R,2R)-2-Aminocyclohexanecarboxylic acid hydrochloride*
CAS No.:	*57266-57-6*
Cat. No.:	*B3145373*

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Introduction: Engineering Molecular Architecture with Foldamers

In the quest to develop novel therapeutics and advanced materials, the ability to control the three-dimensional structure of molecules is paramount. Natural peptides and proteins accomplish their remarkable functions by folding into specific conformations, with the α-helix being a ubiquitous and vital secondary structure. However, short, natural peptides are often conformationally flexible in solution and susceptible to enzymatic degradation, limiting their therapeutic potential.[1]

This challenge has given rise to the field of "foldamers," which are artificial oligomers designed to adopt predictable and stable secondary structures.[1][2] By incorporating non-natural amino

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acids with constrained geometries, we can overcome the inherent floppiness of short peptide chains. One of the most powerful and reliable building blocks for this purpose is (1R,2R)-2-aminocyclohexanecarboxylic acid (trans-ACHC). This cyclic β-amino acid acts as a potent helix-inducing agent, enabling the rational design of stable helical structures with enhanced biological properties.[3][4] These engineered molecules show great promise as inhibitors of protein-protein interactions (PPIs), antimicrobial agents, and novel drug delivery systems.[5][6][7]

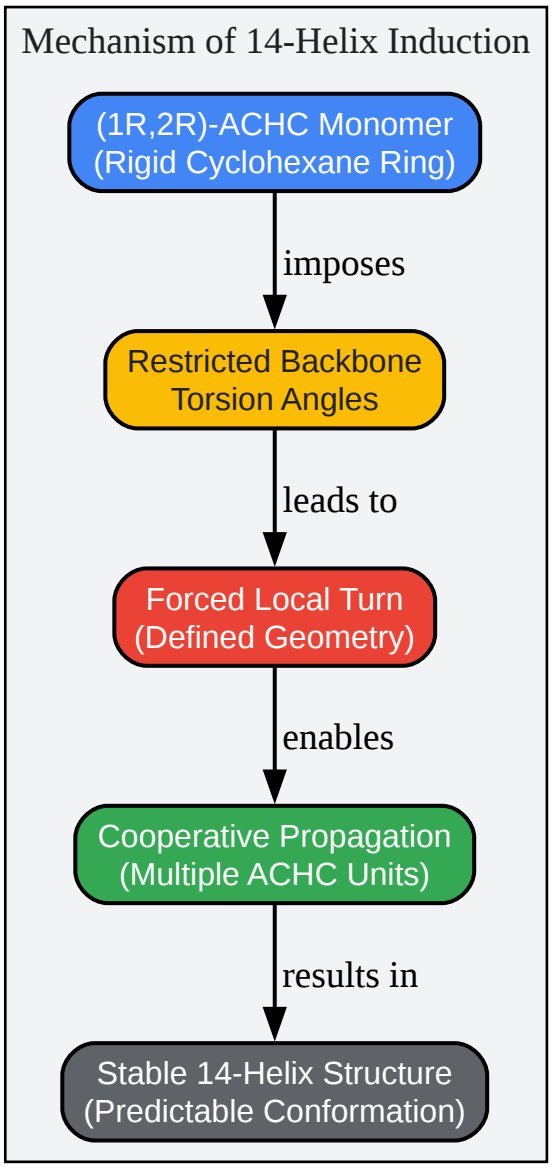
The Core Principle: How (1R,2R)-ACHC Induces Helicity

The remarkable ability of (1R,2R)-ACHC to induce a helical fold stems from the conformational rigidity of its cyclohexane ring. Unlike linear α-amino acids which have significant rotational freedom around their backbone bonds, the cyclic structure of ACHC severely restricts this freedom.

The trans configuration of the amino and carboxyl groups on the cyclohexane ring forces the peptide backbone to adopt a specific turn. When multiple (1R,2R)-ACHC residues are incorporated into an oligomer, these individual turns propagate cooperatively, resulting in a highly stable and well-defined helical structure known as a 14-helix.[3][8] This nomenclature refers to the 14-membered ring formed by the hydrogen bond between a carbonyl oxygen and the amide proton of the second residue toward the N-terminus.[8] This contrasts with the classic α-helix found in proteins, which is defined by a 13-membered hydrogen-bonded ring.[8]

The stability of the 14-helix formed by ACHC oligomers is so robust that it can be observed in very short sequences (as few as four to six residues) and is maintained even in aqueous solutions.[3]

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Caption: Logical flow of helix induction by (1R,2R)-ACHC.

Experimental Protocols

Protocol 1: Incorporation of (1R,2R)-ACHC via Fmoc Solid-Phase Peptide Synthesis (SPPS)

Solid-phase peptide synthesis (SPPS) is the standard method for chemically synthesizing peptides. The Fmoc/tBu strategy is widely used due to its milder reaction conditions compared

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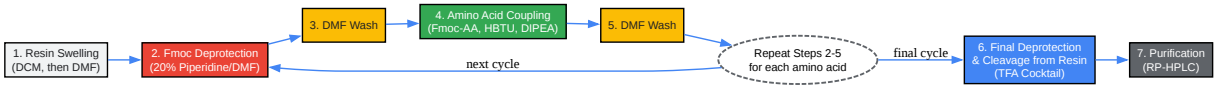
to older Boc-based methods.[9][10] This protocol outlines the manual synthesis of a peptide containing Fmoc-(1R,2R)-ACHC-OH.

Objective: To synthesize a custom peptide sequence incorporating one or more (1R,2R)-ACHC residues.

Materials:

- Fmoc-Rink Amide resin (or other suitable resin depending on desired C-terminus)[11]
- Fmoc-protected amino acids (including Fmoc-(1R,2R)-ACHC-OH)
- Coupling Reagent: HBTU (2-(1H-benzotriazol-1-yl)-1,1,3,3-tetramethyluronium hexafluorophosphate) or HATU
- Base: DIPEA (N,N-Diisopropylethylamine)
- Deprotection Solution: 20% piperidine in DMF (N,N-Dimethylformamide)
- Solvents: High-purity, amine-free DMF, DCM (Dichloromethane), Methanol
- Cleavage Cocktail: 95% TFA (Trifluoroacetic acid), 2.5% TIS (Triisopropylsilane), 2.5% H_2O
- SPPS reaction vessel, nitrogen line for agitation, filtration apparatus

Workflow Overview:



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Caption: Standard workflow for Fmoc Solid-Phase Peptide Synthesis.

Step-by-Step Procedure:

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- Resin Preparation:
  - Place the desired amount of resin in the reaction vessel.
  - Swell the resin in DCM for 30 minutes, then wash with DMF (3x).
- Fmoc Deprotection:
  - Add the deprotection solution (20% piperidine in DMF) to the resin.
  - Agitate with nitrogen for 3 minutes. Drain.
  - Repeat the piperidine treatment for an additional 10-15 minutes.
  - Drain and wash the resin thoroughly with DMF (5-7x) to remove all traces of piperidine.
- Amino Acid Coupling:
  - In a separate vial, pre-activate the amino acid to be coupled. For a 0.1 mmol synthesis scale:
    - Dissolve Fmoc-amino acid (0.4 mmol, 4 eq) and HBTU (0.39 mmol, 3.9 eq) in DMF.
    - Add DIPEA (0.8 mmol, 8 eq) and vortex for 1-2 minutes.
  - Add the activated amino acid solution to the deprotected resin.
  - Agitate with nitrogen for 1-2 hours. Expert Note: For the sterically hindered Fmoc-(1R,2R)-ACHC-OH, a double coupling or an extended coupling time (up to 4 hours) may be necessary to ensure the reaction goes to completion.
  - Drain the coupling solution and wash the resin with DMF (3x).
- Chain Elongation:
  - Repeat steps 2 and 3 for each amino acid in the sequence. A small sample of resin can be taken after coupling for a Kaiser test to confirm the absence of free amines.
- Cleavage and Global Deprotection:

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- After the final amino acid is coupled and deprotected, wash the peptide-resin with DMF, then DCM, and dry under vacuum.
- Add the cold cleavage cocktail to the resin and let it react for 2-3 hours at room temperature.
- Filter the resin and collect the filtrate containing the cleaved peptide.
- Precipitate the crude peptide in cold diethyl ether, centrifuge, and decant the ether.
- Dissolve the crude peptide in a suitable solvent (e.g., water/acetonitrile) for purification.

- Purification and Analysis:
  - Purify the peptide using reverse-phase high-performance liquid chromatography (RP-HPLC).
  - Confirm the identity and purity of the final product by mass spectrometry (LC-MS).

Protocol 2: Characterization of Helical Structure by Circular Dichroism (CD) Spectroscopy

CD spectroscopy is a rapid and highly sensitive technique for determining the secondary structure of peptides in solution.[12][13] Different secondary structures (α-helix, β-sheet, random coil) produce distinct CD spectra in the far-UV region (190-250 nm).[12][14]

Objective: To obtain a CD spectrum of the synthesized peptide and analyze it for characteristic helical signatures.

Materials:

- Purified, lyophilized peptide
- CD-grade solvent (e.g., methanol, trifluoroethanol (TFE), or aqueous buffer like 10 mM phosphate buffer, pH 7.4)
- Circular Dichroism Spectrometer

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- Quartz cuvette with a short path length (e.g., 0.1 cm or 1 mm)

Step-by-Step Procedure:

- Sample Preparation:
  - Accurately prepare a stock solution of the peptide. A typical concentration is 0.1-0.2 mg/mL.[12]
  - Ensure the solvent or buffer used does not have high absorbance in the far-UV region. Expert Note: TFE is a helix-promoting solvent and can be used to assess the maximum helical propensity of a sequence.[15] Comparing spectra in a neutral buffer versus TFE can provide insight into the inherent stability of the fold.
- Instrument Setup:
  - Turn on the CD spectrometer and the nitrogen purge gas. Allow the lamp to warm up for at least 30 minutes.[12]
  - Set the experimental parameters:
    - Wavelength Range: 260 nm down to 190 nm.
    - Data Pitch: 0.5 nm or 1.0 nm.
    - Scanning Speed: 50 nm/min.
    - Bandwidth: 1.0 nm.
    - Accumulations: 3-5 scans (to improve signal-to-noise ratio).
- Data Acquisition:
  - Record a baseline spectrum using the cuvette filled with the same solvent/buffer used for the peptide sample.
  - Rinse the cuvette with the peptide solution, then fill it for measurement. Ensure no air bubbles are present.[12]

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- Record the spectrum of the peptide sample.

- Data Processing and Analysis:
  - Subtract the baseline spectrum from the sample spectrum.
  - Convert the raw data (ellipticity in millidegrees) to Mean Residue Ellipticity ([θ]) using the following formula: [θ] = (θ * 100) / (c * n * l) Where:
    - θ = observed ellipticity in degrees
    - c = peptide concentration in mol/L
    - n = number of amino acid residues
    - l = cuvette path length in cm[14]

Data Interpretation and Expected Results

Oligomers of (1R,2R)-ACHC that form a 14-helix exhibit a characteristic CD spectrum that is distinct from a classic α-helix.

Secondary Structure	Characteristic CD Signal
α-Helix	Strong negative bands at ~222 nm and ~208 nm; strong positive band at ~192 nm.[14]
β-Peptide 14-Helix (from ACHC)	Strong positive band around 215-220 nm.[8]
Random Coil	Strong negative band near 200 nm.[14]

The presence of a strong positive maximum around 217 nm is a clear and definitive signature of a well-formed 14-helical structure induced by (1R,2R)-ACHC oligomerization.[8] The intensity of this peak generally increases with the length of the oligomer, indicating a more stable and cooperative fold.[8]

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